

4-Chloromandelic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Chloromandelic acid

Cat. No.: B166470

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An In-depth Technical Guide to the Material Safety of 4-Chloromandelic Acid

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a technical guide compiled from publicly available safety data sheets and chemical databases. It is intended for informational purposes for qualified professionals and is not a substitute for a formal Material Safety Data Sheet (MSDS) provided by a supplier. Always refer to the specific MSDS for the material you are using and follow all institutional and regulatory safety protocols.

Executive Summary

4-Chloromandelic acid (CAS No. 492-86-4) is a halogenated aromatic compound utilized as a key intermediate and building block in pharmaceutical and chemical synthesis.^[1] While essential for various research and development applications, it presents several health hazards that necessitate careful handling and adherence to strict safety protocols. This guide provides a comprehensive overview of the material's safety profile, including its physical and chemical properties, associated hazards, and recommended safety procedures to ensure the well-being of laboratory personnel.

Chemical and Physical Properties

Proper identification and understanding of the physical properties of **4-Chloromandelic acid** are fundamental to its safe handling and storage. The compound is a white to off-white

crystalline powder or solid.[2][3]

Property	Value	Reference(s)
CAS Number	492-86-4	[2][3]
Molecular Formula	C ₈ H ₇ ClO ₃	[2][3][4]
Molecular Weight	186.59 g/mol	[3][4]
Appearance	Off-white / white crystalline powder	[2][3]
Melting Point	115 - 122 °C (239 - 251.6 °F)	[2][5]
Boiling Point	361.4 ± 27.0 °C (Predicted)	[6]
Solubility	Soluble in Methanol, slightly soluble in water.	[6][7]
Density	1.468 ± 0.06 g/cm ³ (Predicted)	[6]

Hazard Identification and Classification

4-Chloromandelic acid is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] The primary hazards are associated with acute toxicity, skin and eye irritation, and respiratory tract irritation.

GHS Classification:[2][4]

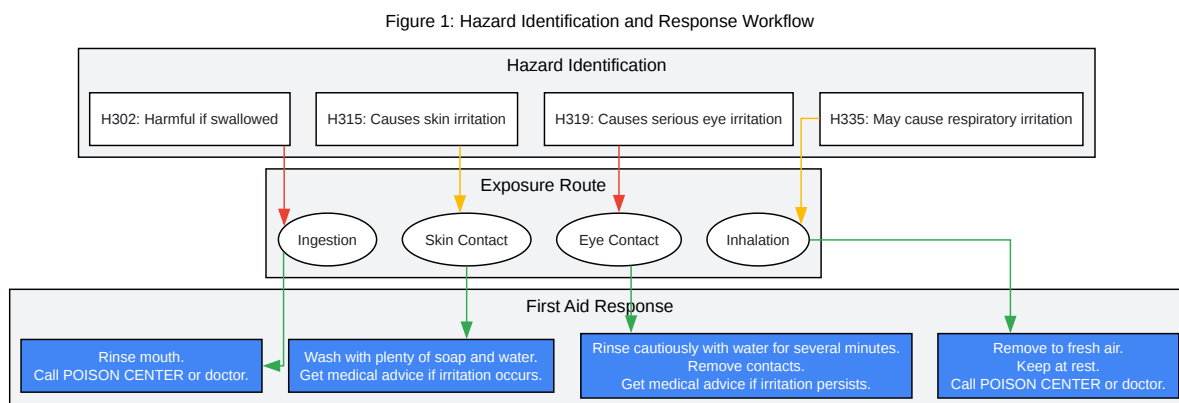
Hazard Class	Category
Acute toxicity, oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2 / 2A
Specific target organ toxicity (single exposure)	Category 3

Signal Word:Warning[2]

Hazard Statements:[2][4]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

A visual representation of the hazard identification and response workflow is provided below.



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Caption: Figure 1: Hazard Identification and Response Workflow

Experimental Protocols and Safe Handling

Adherence to standardized laboratory safety protocols is critical when working with **4-Chloromandelic acid**. The following sections detail the necessary precautions and first-aid measures.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

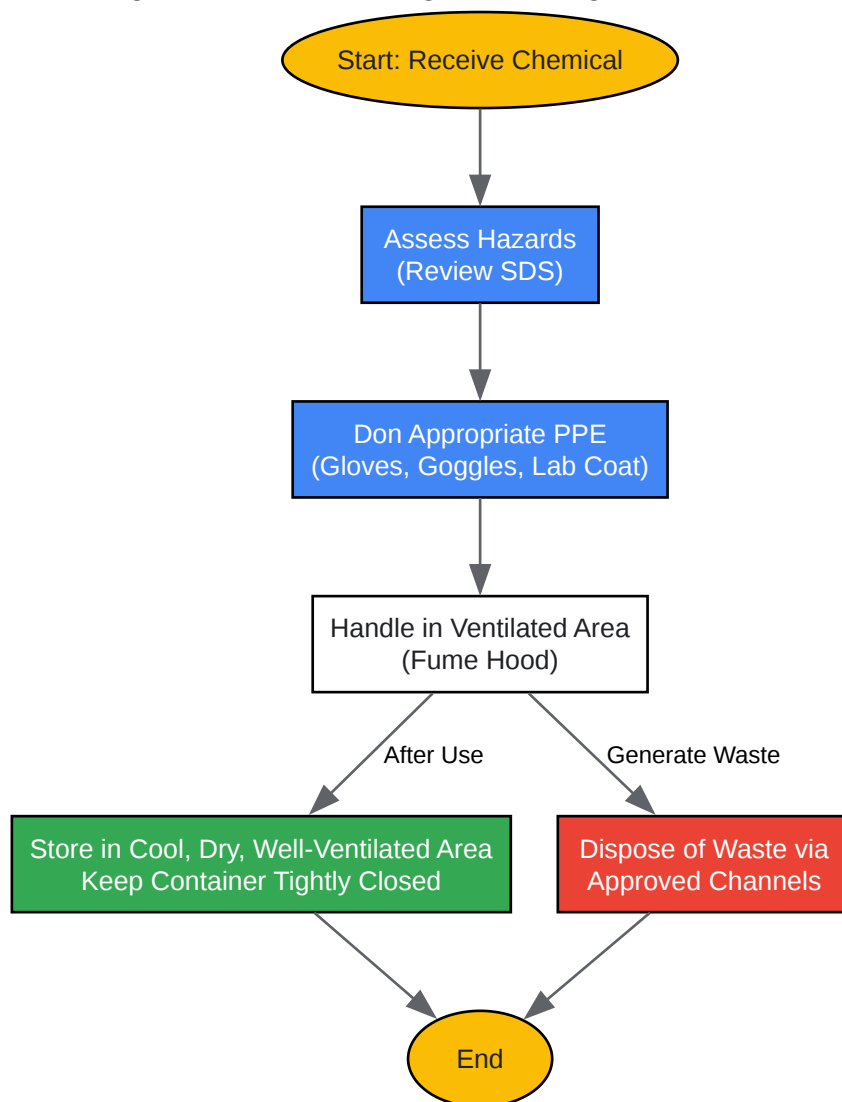
Protection Type	Specification	Reference(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[2]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. Gloves must be inspected prior to use.	[2][8]
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation. If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[2][9]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[2] Do not breathe dust.[2] Wash hands thoroughly after handling.[2] Use only outdoors or in a well-ventilated area.[2]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][10] Store locked up.[2] Incompatible materials include strong oxidizing agents.[2]

The general workflow for safe handling of **4-Chloromandelic acid** is illustrated below.

Figure 2: Safe Handling and Storage Workflow



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Caption: Figure 2: Safe Handling and Storage Workflow

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial. The following protocols are recommended:

Exposure Route	First-Aid Protocol	Reference(s)
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[2]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.	[2]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.	[2]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. Do NOT induce vomiting.	[2][10]

Fire and Explosion Hazard Data

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[2]
- Specific Hazards: During combustion, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas may be formed.[11]

- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[2]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[10][12]
- Environmental Precautions: Do not let this chemical enter the environment or drains.[2][10]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[2] Dispose of contents/container to an approved waste disposal plant.[2]

Toxicological and Ecological Information

- Acute Toxicity: Classified as Category 4 for acute oral toxicity, meaning it is harmful if swallowed.[2] No specific LD50 or LC50 data is readily available in the reviewed documents.
- Ecological Information: No specific information is available regarding ecotoxicity. It is advised to prevent the material from entering the environment.[2]

Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[2] It is considered hazardous waste and should be sent to an approved waste disposal plant.[13] Contaminated packaging should be disposed of in the same manner as the product.

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